Application Notes and Protocols: Laboratory-Scale Synthesis of Dicyclopropylmethane

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Compound of Interest

Compound Name:	*Dicyclopropylmethane*
CAS No.:	*5685-47-2*
Cat. No.:	*B14067034*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Dicyclopropylmethane is a saturated hydrocarbon featuring two cyclopropyl rings attached to a central methylene group. Its unique strained ring system imparts interesting conformational and electronic properties, making it a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical compounds. This document provides a detailed protocol for the laboratory-scale synthesis of **dicyclopropylmethane** via a two-step process: the preparation of dicyclopropyl ketone followed by its reduction to the target alkane.

Overall Reaction Scheme

The synthesis of **dicyclopropylmethane** is achieved through a two-step reaction sequence starting from γ-butyrolactone. The first step involves the formation of dicyclopropyl ketone. The second step is the reduction of the ketone to the corresponding methylene group using the Wolff-Kishner reduction.

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Step 1: Synthesis of Dicyclopropyl Ketone

Reaction of γ-butyrolactone with sodium methoxide followed by treatment with hydrochloric acid and subsequent ring closure with sodium hydroxide.

Step 2: Wolff-Kishner Reduction of Dicyclopropyl Ketone

Reduction of dicyclopropyl ketone using hydrazine hydrate and a strong base.

Experimental Protocols

Step 1: Synthesis of Dicyclopropyl Ketone

This procedure is adapted from a well-established method for the preparation of dicyclopropyl ketone.[1]

Materials:

- γ-Butyrolactone
- Sodium metal
- Absolute methanol
- Concentrated hydrochloric acid
- Sodium hydroxide
- Diethyl ether
- Anhydrous magnesium sulfate
- Potassium carbonate

Equipment:

- 3 L three-necked round-bottom flask
- Mechanical stirrer

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- Dropping funnel
- Condenser for distillation and reflux
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- Preparation of Sodium Methoxide: In a 3 L three-necked flask equipped with a mechanical stirrer, dropping funnel, and a condenser set for distillation, prepare a solution of sodium methoxide from 50 g (2.17 g-atoms) of freshly cut sodium and 600 mL of absolute methanol.
- Reaction with γ-Butyrolactone: To the stirred sodium methoxide solution, add 344 g (4.0 moles) of γ-butyrolactone in one portion. Heat the flask to distill the methanol at a rapid rate.
- Acid Hydrolysis and Decarboxylation: After collecting approximately 475 mL of methanol, set the condenser for reflux. Cautiously add 800 mL of concentrated hydrochloric acid with stirring. A significant amount of carbon dioxide will evolve. Heat the mixture under reflux for 20 minutes.
- Ring Closure: Cool the reaction mixture in an ice bath. Prepare a solution of 480 g of sodium hydroxide in 600 mL of water and add it to the cooled reaction mixture.
- Distillation and Work-up: Arrange the condenser for downward distillation and collect the ketone-water mixture (approximately 650 mL). Saturate the aqueous layer of the distillate with potassium carbonate. Separate the organic layer (dicyclopropyl ketone).
- Extraction and Drying: Extract the aqueous layer with three 100 mL portions of diethyl ether. Combine the organic layer and the ether extracts and dry over anhydrous magnesium sulfate.

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- Purification: Remove the ether by rotary evaporation. Distill the residue under reduced pressure to obtain pure dicyclopropyl ketone.

Step 2: Wolff-Kishner Reduction to Dicyclopropylmethane

This protocol is a general procedure for the Wolff-Kishner reduction of ketones to alkanes.[2][3][4][5][6]

Materials:

- Dicyclopropyl ketone
- Hydrazine hydrate (85% or higher)
- Potassium hydroxide (KOH)
- Diethylene glycol (or another high-boiling solvent)
- Deionized water
- Pentane (or another low-boiling hydrocarbon solvent)
- Anhydrous sodium sulfate

Equipment:

- Round-bottom flask equipped with a reflux condenser and a nitrogen inlet
- Heating mantle with a temperature controller
- Separatory funnel
- Distillation apparatus

Procedure:

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- Hydrazone Formation: In a round-bottom flask, dissolve dicyclopropyl ketone in diethylene glycol. Add an excess of hydrazine hydrate (typically 2-3 equivalents). Heat the mixture to 100-120 °C for 1 hour to form the hydrazone.
- Reduction: To the reaction mixture, add powdered potassium hydroxide (3-5 equivalents). Replace the reflux condenser with a distillation head and slowly heat the mixture to distill off water and excess hydrazine.
- High-Temperature Reaction: Once the low-boiling components have been removed, reattach the reflux condenser and heat the reaction mixture to 180-200 °C. The evolution of nitrogen gas should be observed. Maintain this temperature until the gas evolution ceases (typically 3-5 hours).
- Work-up: Cool the reaction mixture to room temperature. Add deionized water to the flask and transfer the mixture to a separatory funnel.
- Extraction: Extract the aqueous layer with several portions of pentane.
- Drying and Purification: Combine the organic extracts and wash them with water and then brine. Dry the organic layer over anhydrous sodium sulfate. Filter off the drying agent and remove the solvent by simple distillation to yield **dicyclopropylmethane**. Further purification can be achieved by fractional distillation if necessary.

Data Presentation

The following tables summarize the key quantitative data for each step of the synthesis.

Table 1: Quantitative Data for the Synthesis of Dicyclopropyl Ketone

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Parameter	Value	Reference
Starting Material	γ-Butyrolactone (4.0 moles)	[1]
Key Reagents	Sodium, Methanol, HCl, NaOH	[1]
Reaction Time	Approx. 4-5 hours	[1]
Product Yield	52-55%	[1]
Boiling Point	72-74 °C at 33 mmHg	[1]
Refractive Index (nD25)	1.4654	[1]

Table 2: Quantitative Data for the Wolff-Kishner Reduction of Dicyclopropyl Ketone

Parameter	Value	Reference
Starting Material	Dicyclopropyl ketone (1.0 eq)	General Procedure
Key Reagents	Hydrazine hydrate (2-3 eq), KOH (3-5 eq)	[2][3][5]
Solvent	Diethylene glycol	[4]
Reaction Temperature	180-200 °C	[5]
Reaction Time	3-5 hours	General Procedure
Expected Product	Dicyclopropylmethane	[7][8]
Boiling Point	106.6 °C at 760 mmHg	[8]

Mandatory Visualization

The following diagram illustrates the experimental workflow for the synthesis of **dicyclopropylmethane**.

Caption: Workflow for the two-step synthesis of **dicyclopropylmethane**.

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